

Di-sec-butylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *DI-Sec-butylamine*

Cat. No.: *B1584033*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **di-sec-butylamine**. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical safely in a laboratory and industrial setting. This guide includes a summary of quantitative safety data, detailed experimental protocols for key toxicological assays, and visual diagrams to illustrate handling procedures, emergency response, and potential metabolic pathways.

Chemical and Physical Properties

Di-sec-butylamine is a flammable and corrosive liquid that is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It is a secondary aliphatic amine with a characteristic amine-like odor. ^[1] Understanding its physical and chemical properties is crucial for safe handling and storage.

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| Molecular Formula | C ₈ H ₁₉ N | [2] |
| Molecular Weight | 129.24 g/mol | [2] |
| Appearance | Colorless liquid | [1] |
| Odor | Amine-like | [1] |
| Boiling Point | 134-137 °C | [3] |
| Melting Point | -70 °C | [3] |
| Flash Point | 23.2 °C (closed cup) | [4] |
| Density | 0.753 g/mL at 25 °C | [4] |
| Vapor Pressure | 7.1 mmHg at 25°C | |
| Solubility | Slightly soluble in water (7 g/L), miscible with common organic solvents. | [5] |
| pKa | 10.91 at 25°C | [3] |

Toxicological Data

Di-sec-butylamine is classified as acutely toxic and can cause severe skin burns and eye damage.[1][3] Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs. [6]

| Hazard Classification | GHS Category | Statement | Reference(s) |
|-------------------------------|--------------|-------------------------------|--------------|
| Flammable Liquids | Category 3 | Flammable liquid and vapor. | [5] |
| Acute Toxicity, Oral | Category 4 | Harmful if swallowed. | [5] |
| Acute Toxicity, Dermal | Category 4 | Harmful in contact with skin. | [5] |
| Acute Toxicity, Inhalation | Category 4 | Harmful if inhaled. | [5] |
| Skin Corrosion/Irritation | - | Causes severe skin burns. | [3] |
| Serious Eye Damage/Irritation | - | Causes serious eye damage. | [3] |

Experimental Protocols

The safety data for **di-sec-butylamine** is derived from standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key toxicological assessments.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This test is designed to assess the potential of a substance to cause irritation or corrosion to the eyes.

- **Test System:** The study is typically conducted on a single albino rabbit.
- **Procedure:** A single dose of the test substance is applied to the conjunctival sac of one eye. The other eye serves as an untreated control.
- **Observation:** The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to evaluate the degree of ocular reaction. Scoring systems are used to quantify corneal opacity, iritis, and conjunctival redness and swelling.

- **Endpoint:** The test determines if the substance is an irritant (effects are reversible within 21 days) or corrosive (causes irreversible tissue damage).

OECD Test Guideline 476: In Vitro Mammalian Cell Gene Mutation Test

This assay evaluates the potential of a chemical to induce gene mutations in cultured mammalian cells.

- **Test System:** Established mammalian cell lines, such as L5178Y mouse lymphoma cells or Chinese hamster ovary (CHO) cells, are used.
- **Procedure:** The cells are exposed to the test substance at various concentrations, both with and without an external metabolic activation system (e.g., S9 mix from rat liver).
- **Endpoint:** The frequency of mutations at specific gene loci (e.g., thymidine kinase or hypoxanthine-guanine phosphoribosyl transferase) is measured. A significant, dose-dependent increase in the mutant frequency indicates a positive result.

OECD Test Guideline 475: Mammalian Bone Marrow Chromosomal Aberration Test

This in vivo test assesses the potential of a substance to cause structural chromosomal damage in the bone marrow cells of mammals.

- **Test System:** Typically conducted in rodents, such as rats or mice.
- **Procedure:** The animals are exposed to the test substance, usually via oral gavage or intraperitoneal injection. Bone marrow cells are collected at appropriate time intervals after exposure.
- **Analysis:** The collected cells are examined under a microscope for chromosomal aberrations, such as breaks, deletions, and exchanges.
- **Endpoint:** A statistically significant, dose-dependent increase in the number of cells with chromosomal aberrations compared to the control group indicates a positive result.

Handling and Storage Precautions

Proper handling and storage are essential to minimize the risks associated with **di-sec-butylamine**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., butyl rubber, nitrile rubber), and wear protective clothing, including a lab coat and closed-toe shoes.
- Respiratory Protection: Work in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

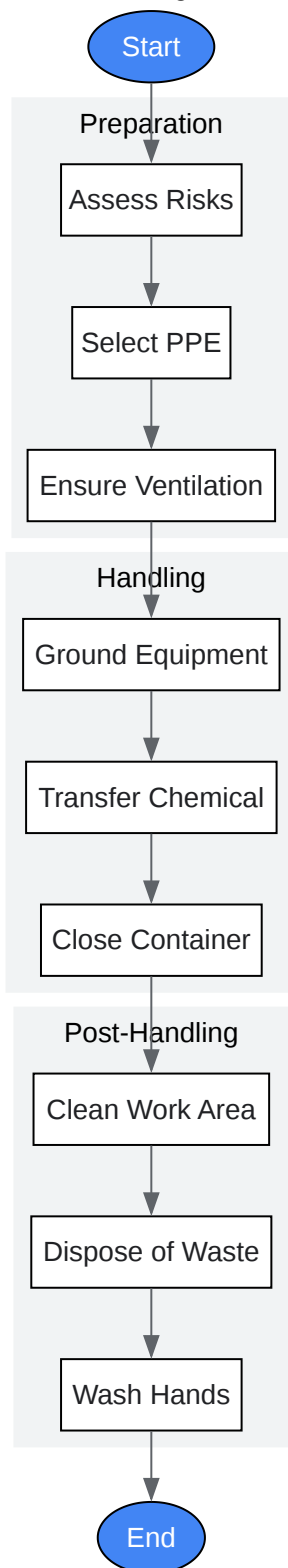
Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground and bond containers when transferring material.
- Wash thoroughly after handling.

Storage Conditions

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as oxidizing agents, acids, and acid chlorides.
[\[7\]](#)
- Protect from moisture.[\[1\]](#)

Workflow for Safe Handling of Di-sec-butylamine

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Caption: A workflow diagram illustrating the key steps for the safe handling of **di-sec-butylamine**.

Emergency Procedures

In the event of an emergency, follow these procedures.

First-Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

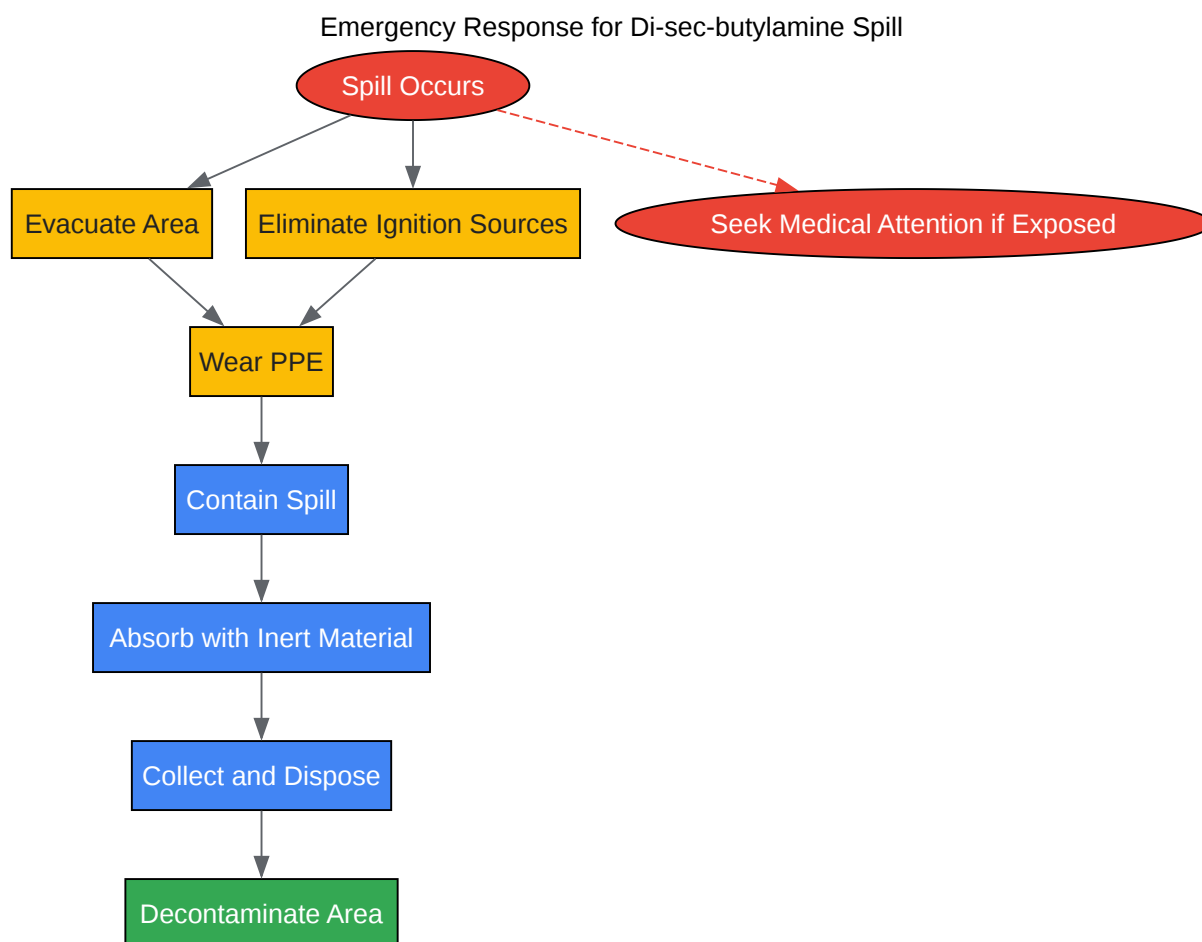
Fire-Fighting Measures

- **Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray may be used to cool containers but may not be effective in extinguishing the fire.
- **Specific Hazards:** Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.^[3] Thermal decomposition may produce toxic gases, including nitrogen oxides and carbon monoxide.^[7]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel. Eliminate all ignition sources. Wear appropriate personal protective equipment.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal. Use non-sparking tools.



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